

# E4CPG: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: E4CPG

Cat. No.: B1139386

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CAS Number: 170846-89-6

(RS)- $\alpha$ -Ethyl-4-carboxyphenylglycine (**E4CPG**) is a potent antagonist of group I and group II metabotropic glutamate receptors (mGluRs), making it a valuable tool in neuroscience research.<sup>[1][2][3][4][5][6]</sup> This technical guide provides a comprehensive overview of **E4CPG**, including its chemical and physical properties, mechanism of action, relevant experimental protocols, and the signaling pathways it modulates.

## Physicochemical Properties of E4CPG

**E4CPG** is a white to off-white solid powder.<sup>[1][5]</sup> Its key physicochemical properties are summarized in the table below. While an experimental melting point has not been definitively reported in the literature, several predicted values for its physicochemical properties are available.

Property	Value	Source
CAS Number	170846-89-6	[1][2][3]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>4</sub>	[1][2][4][5]
Molecular Weight	223.23 g/mol	[1][2][4]
Synonyms	(RS)- $\alpha$ -Ethyl-4-carboxyphenylglycine, (RS)-ECPG	[3][7]
Purity	≥98%	[3]
Appearance	White to off-white solid powder	[1][5]
Solubility	Insoluble in DMF, DMSO, Ethanol. Soluble in PBS (pH 7.2) at 100 µg/ml.	[7]
Predicted Boiling Point	431.3±40.0 °C	
Predicted Density	1.337±0.06 g/cm <sup>3</sup>	
Predicted pKa	1.76±0.10	
Storage	Store powder at -20°C for up to 3 years. Store solutions at -80°C for up to 1 year.	[1]

## Mechanism of Action

**E4CPG** functions as a competitive antagonist at group I and group II metabotropic glutamate receptors.[1][2][3][5][6] This means it binds to the same site as the endogenous ligand, glutamate, but does not activate the receptor. Its antagonism has been demonstrated to be more potent than that of (RS)-MCPG.[1][2][4][6]

- Group I mGluRs (mGluR1 and mGluR5): These receptors are coupled to Gq proteins. Their activation leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol 1,4,5-trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> triggers the release of intracellular calcium (Ca<sup>2+</sup>), and DAG

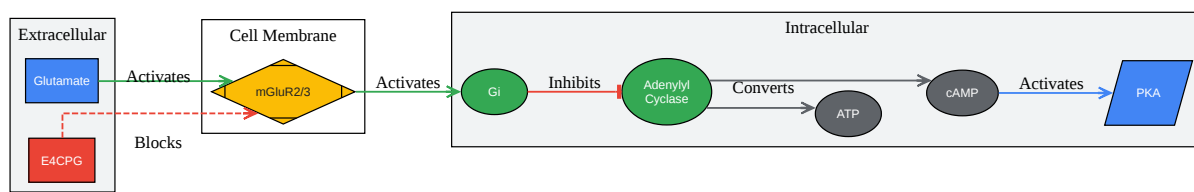
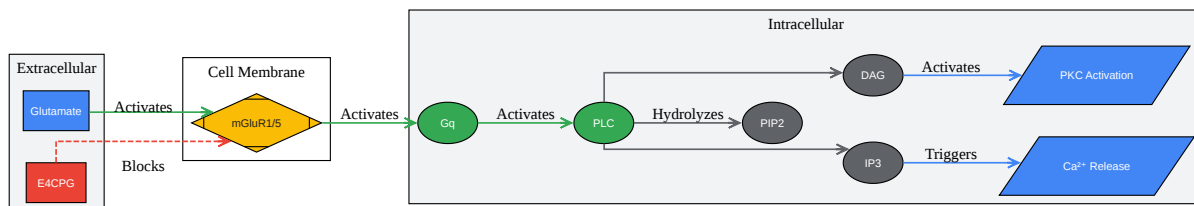
activates protein kinase C (PKC). By blocking these receptors, **E4CPG** inhibits this signaling cascade.<sup>[7]</sup>

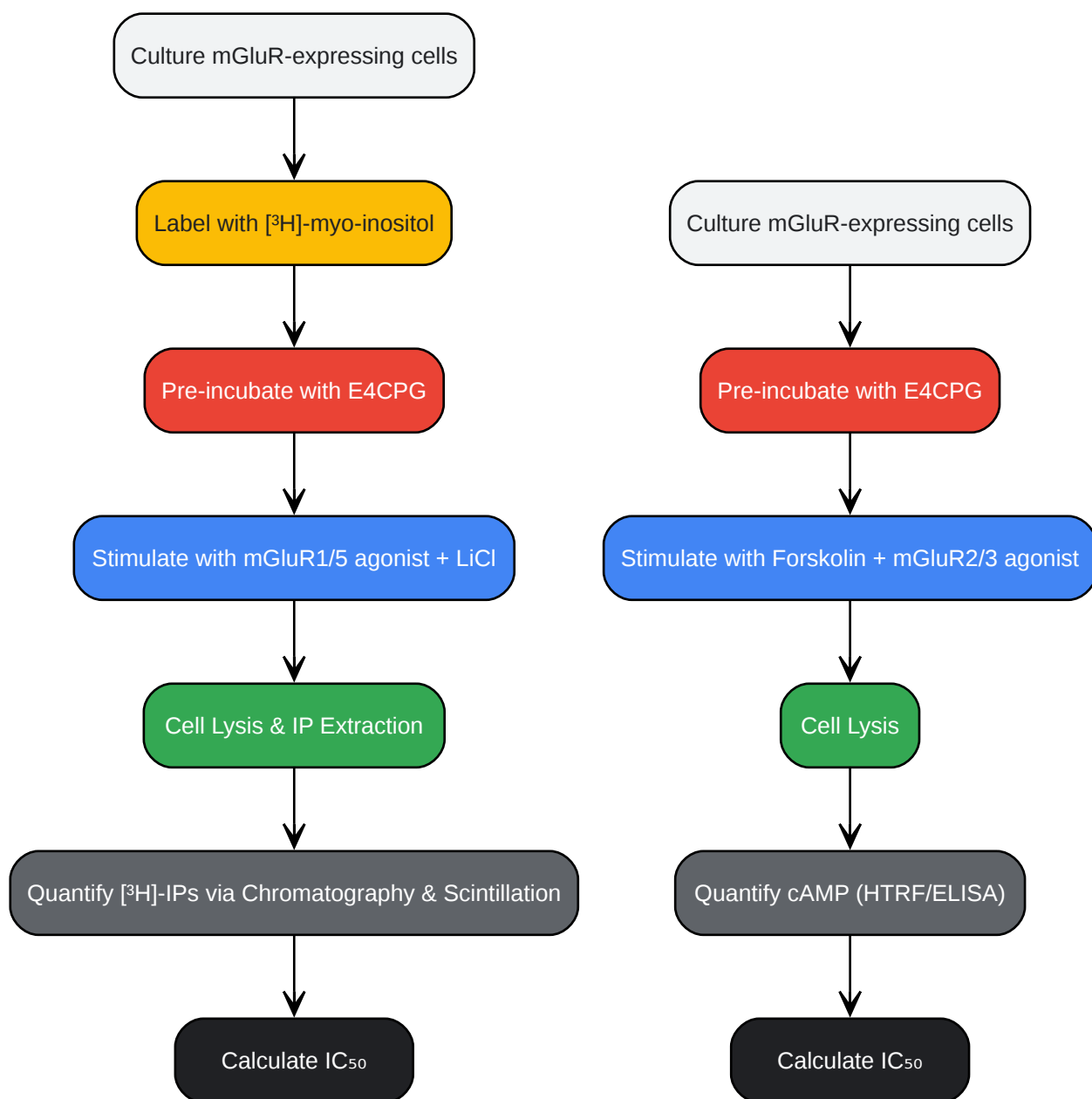
- Group II mGluRs (mGluR2 and mGluR3): These receptors are coupled to Gi/o proteins. Their activation inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels. **E4CPG** antagonizes this effect, preventing the glutamate-induced reduction in cAMP.<sup>[7]</sup>

**E4CPG** has been shown to be selective for mGluR1 and mGluR2 over mGluR6 at a concentration of 1 mM.<sup>[7]</sup> A K-B value of 0.367 mM has been reported for its action at rat cortical mGluRs.<sup>[3][6]</sup>

## Signaling Pathways Modulated by E4CPG

The antagonistic action of **E4CPG** on group I and II mGluRs disrupts key signaling pathways involved in synaptic plasticity and neuronal excitability.





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## References

- 1. academic.oup.com [academic.oup.com]
- 2. resources.revvity.com [resources.revvity.com]
- 3. Hippocampal mGluR1-dependent long-term potentiation requires NAADP-mediated acidic store Ca<sup>2+</sup> signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 4. E4CPG | 170846-89-6 [m.chemicalbook.com]
- 5. E4CPG? , ≥98% , 170846-89-6 - CookeChem [cookechem.com]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
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